Application Note: N-Phenylpyridinium Chloride Scaffolds in Antifungal Development

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Compound of Interest

Compound Name:	*N-Phenylpyridinium chloride*
CAS No.:	*68579-35-1*
Cat. No.:	*B1601562*

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Abstract

The rise of multi-drug resistant (MDR) fungal pathogens, particularly Candida auris and azole-resistant Aspergillus fumigatus, necessitates the development of novel antifungal agents with distinct mechanisms of action. **N-Phenylpyridinium chloride** and its derivatives represent a class of cationic amphiphiles that exhibit potent antifungal activity through membrane depolarization and mitochondrial disruption. This application note provides a comprehensive guide for researchers on the rational design, chemical synthesis via the Zincke reaction, and biological validation of these scaffolds according to CLSI standards.

Part 1: Chemical Basis & Structure-Activity Relationship (SAR)

The Amphiphilic Pharmacophore

N-Phenylpyridinium salts function primarily as cationic surfactants. Their efficacy is governed by the balance between the hydrophilic cationic head group (the pyridinium ring) and the hydrophobic tail (substituents on the phenyl ring or alkyl chains).

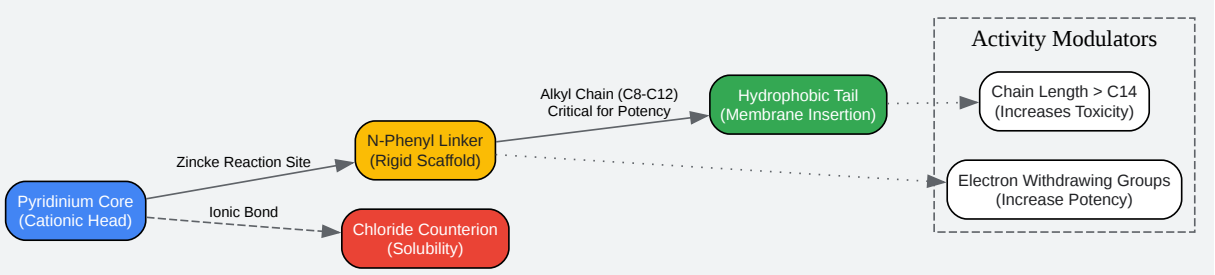
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Key SAR Drivers:

- Cationic Charge: The quaternary nitrogen provides the electrostatic driving force to target the negatively charged fungal cell wall (mannoproteins and β-glucans).
- Lipophilicity (LogP): The N-phenyl group, often modified with alkyl chains (C8–C14), facilitates insertion into the fungal lipid bilayer.
- Electronic Effects: Electron-withdrawing groups (e.g., -Cl, -CF3) on the phenyl ring can enhance the electrophilicity of the pyridinium core, potentially influencing stability and interaction with intracellular targets like mitochondria.

SAR Visualization

The following diagram illustrates the modular design of N-phenylpyridinium antifungal agents.



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Figure 1: Modular SAR of N-Phenylpyridinium scaffolds. The hydrophobic tail length is the critical determinant of fungal selectivity vs. mammalian toxicity.

Part 2: Chemical Synthesis Protocol (Zincke Reaction)

The most robust method for synthesizing N-arylpyridinium salts is the Zincke Reaction. This method avoids the harsh conditions of direct quaternization of pyridines with aryl halides, which often fail due to steric hindrance or low reactivity.

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Materials Required[1][2][3][4][5][6][7][8][9][10]

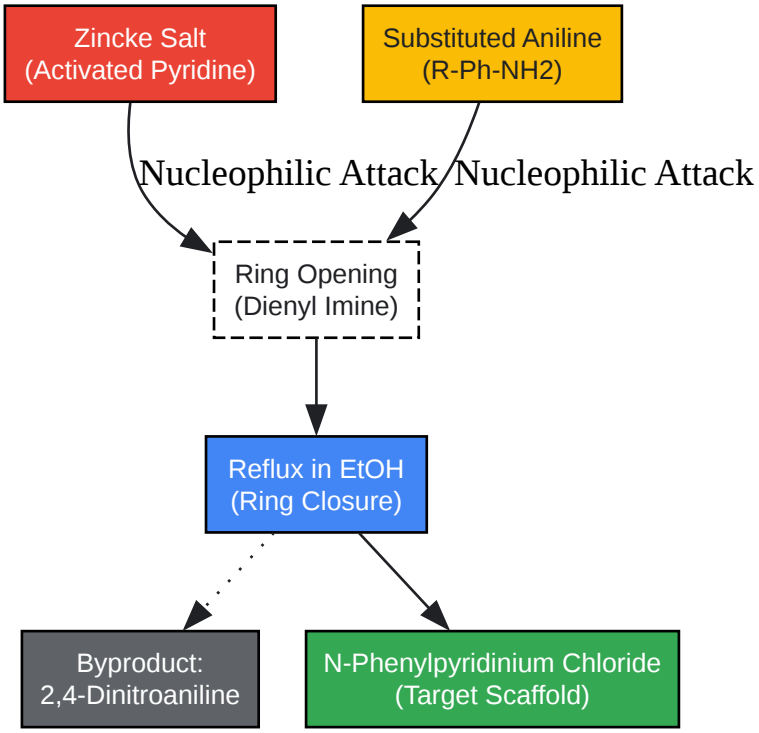
- Precursor: Zincke Salt (1-(2,4-dinitrophenyl)pyridinium chloride).
- Reagent: Substituted Aniline (e.g., 4-octylaniline for high lipophilicity).
- Solvent: Ethanol or n-Butanol.
- Purification: Diethyl ether (for precipitation), Methanol (for recrystallization).

Step-by-Step Synthesis Workflow

- Activation: Dissolve 1 eq of Zincke Salt in ethanol (0.5 M concentration).
- Nucleophilic Attack: Add 1.1 eq of the specific Aniline derivative.
- Reflux: Heat the mixture to reflux (80°C) for 4–12 hours. The solution will typically turn from pale yellow to deep red (intermediate) and then to orange/brown.
    - Mechanistic Note: The primary amine attacks the pyridinium ring, causing ring opening (Zincke aldehyde intermediate) followed by ring closure to expel 2,4-dinitroaniline.[1]
- Isolation: Cool the reaction mixture to room temperature. Pour into a 10-fold excess of cold diethyl ether to precipitate the crude **N-phenylpyridinium chloride**.
- Purification: Filter the precipitate. Recrystallize from hot methanol/acetone to remove the 2,4-dinitroaniline byproduct (which is highly colored).
- Validation: Verify structure via ^{1}H-NMR (DMSO-d6). Look for the characteristic downfield shift of pyridinium protons (δ 8.5–9.5 ppm).

Synthesis Pathway Diagram[3]

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Figure 2: The Zincke reaction pathway involves a ring-opening/ring-closing mechanism to swap the nitrogen substituent.

Part 3: Biological Evaluation (CLSI M27 Protocol)

To ensure data validity and reproducibility, antifungal susceptibility must be determined using the CLSI M27 broth microdilution standard.

Assay Setup

- Organisms:Candida albicans (ATCC 90028), C. glabrata, C. auris.[2]
- Media: RPMI 1640 buffered with MOPS (0.165 M) to pH 7.0.
- Control: Fluconazole (positive control), Solvent blank (negative control).

Protocol Steps

- Inoculum Prep: Pick 5 colonies from 24h Sabouraud Dextrose Agar plate. Suspend in saline to reach 0.5 McFarland standard (1–5 × 10^6 CFU/mL).

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- Dilution: Dilute the suspension 1:100, then 1:20 in RPMI 1640 to achieve a final test concentration of 0.5–2.5 × 10^3 CFU/mL.
- Plate Layout:
  - Dispense 100 µL of 2x drug concentration into columns 1–10 (serial dilution).
  - Add 100 µL of inoculum to all wells.
  - Final volume: 200 µL/well.
- Incubation: 35°C for 24–48 hours in ambient air.
- Readout (MIC): The Minimum Inhibitory Concentration (MIC) is the lowest concentration showing 100% inhibition (optically clear) compared to the growth control.

Data Interpretation Table

Compound Class	Alkyl Chain	MIC (C. albicans)	Toxicity (Mammalian)	Status
Unsubstituted	None	> 64 µg/mL	Low	Inactive
Short Chain	C4 (Butyl)	32–64 µg/mL	Low	Weak Activity
Medium Chain	C8 (Octyl)	4–8 µg/mL	Moderate	Lead Candidate
Long Chain	C12 (Dodecyl)	0.5–2 µg/mL	High (Hemolytic)	Toxic

Part 4: Mechanism of Action (MoA)

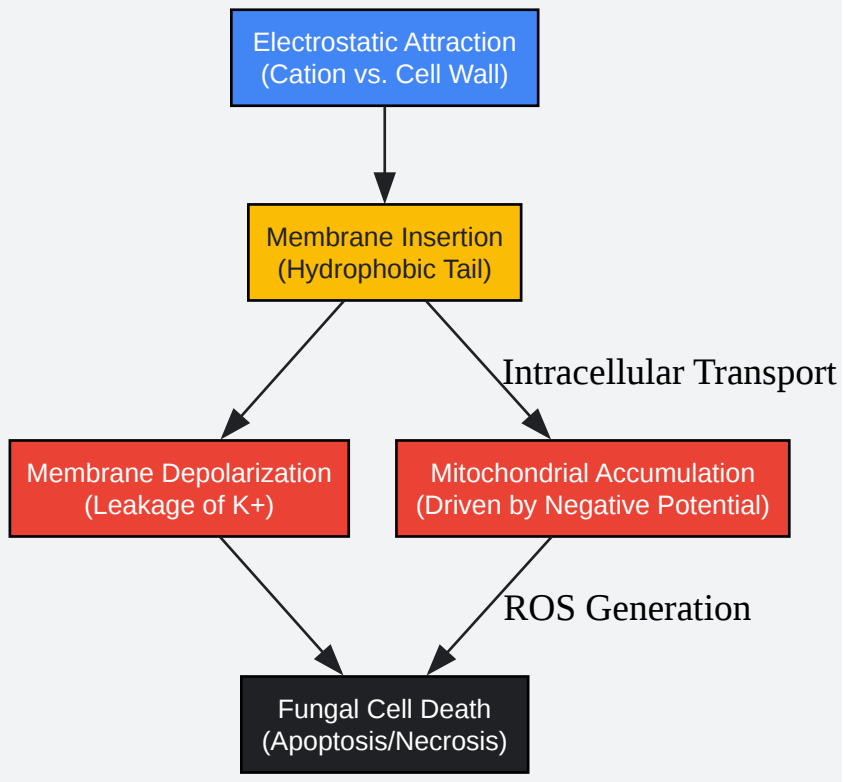
Understanding the MoA is crucial for optimizing selectivity. N-Phenylpyridinium salts act as mitochondriotropic delocalized cations.

- Cell Wall Translocation: The compound permeates the porous cell wall.
- Membrane Integration: The hydrophobic tail inserts into the plasma membrane, while the cationic head interacts with anionic phospholipids.
- Depolarization: Accumulation causes membrane depolarization (loss of

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- Mitochondrial Attack: Similar to MPP+ (a neurotoxin), these compounds can accumulate in the mitochondrial matrix, inhibiting Complex I of the electron transport chain, leading to ROS production and apoptosis.



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Figure 3: Dual mechanism of action involving membrane disruption and mitochondrial targeting.

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